

CAS number 67648-61-7 properties

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Compound of Interest

Compound Name:	2-(4-Hydroxyphenoxy)propanoic acid
CAS No.:	67648-61-7
Cat. No.:	B1295003

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An In-depth Technical Guide to **2-(4-Hydroxyphenoxy)propanoic Acid** (CAS: 67648-61-7)

Prepared for: Researchers, Scientists, and Drug Development Professionals From the Desk of:
A Senior Application Scientist

Introduction

2-(4-Hydroxyphenoxy)propanoic acid, identified by CAS Number 67648-61-7, is a pivotal chemical intermediate with significant applications in agrochemical synthesis and burgeoning interest in medicinal and coordination chemistry. Structurally, it is an aromatic compound featuring a propanoic acid moiety linked to a hydroquinone via an ether bond.^[1] This unique arrangement of functional groups—a carboxylic acid, a phenol, and a chiral center—makes it a versatile scaffold for chemical elaboration.

Its most prominent role is as a key building block for the synthesis of aryloxyphenoxypropionate ("FOP") herbicides.^{[2][3]} The biological activity of these herbicides is highly stereospecific, with the (R)-enantiomer typically possessing the majority of the herbicidal effect.^[4] This guide provides a comprehensive technical overview of its physicochemical properties, validated synthesis and analytical protocols, and a detailed examination of its primary biological

mechanism of action, designed to empower researchers in their application and development efforts.

Physicochemical and Structural Properties

A thorough understanding of a compound's fundamental properties is critical for its effective application in research and development. **2-(4-Hydroxyphenoxy)propanoic acid** is a white to off-white solid at room temperature.[5] Its key identifiers and physicochemical properties are summarized below.

Property	Value	Source(s)
CAS Number	67648-61-7	[6]
IUPAC Name	2-(4-hydroxyphenoxy)propanoic acid	[6]
Molecular Formula	C ₉ H ₁₀ O ₄	[6]
Molecular Weight	182.17 g/mol	[6]
Melting Point	143-148 °C	[7]
SMILES	<chem>CC(C(=O)O)OC1=CC=C(C=C1)O</chem>	[6]
InChI Key	AQIHDXGKQHFBNW-UHFFFAOYSA-N (racemic)	[6]
XLogP3 (Predicted)	1.3	[6]
Appearance	White to light yellow solid	[5]
¹ H NMR (acetone-d ₆)	δ 1.52 (d, J=6.8 Hz, 3H), 4.67 (q, J=6.8 Hz, 1H), 6.75 (m, 4H)	[8][9]
IR (KBr)	3265 cm ⁻¹ (O-H stretch, broad), 1707 cm ⁻¹ (C=O stretch)	[9]

Synthesis Methodologies: From Benchtop to Scale-up

The synthesis of **2-(4-hydroxyphenoxy)propanoic acid** is most commonly achieved via the Williamson ether synthesis, a robust and well-documented SN2 reaction. This section provides a detailed protocol for this method, chosen for its reliability and direct relevance to industrial production.

Core Methodology: Williamson Ether Synthesis

This synthesis route involves the nucleophilic attack of a phenoxide ion on an alkyl halide. In this specific application, hydroquinone is deprotonated under basic conditions to form the phenoxide, which then displaces a halide from a 2-halopropanoic acid derivative.^{[3][8]} The choice of a strong base like sodium hydroxide is critical to ensure complete deprotonation of the phenolic hydroxyl group, which has a pKa of approximately 10, thereby generating a potent nucleophile. The reaction is typically performed in an aqueous medium where the reagents are soluble.

Experimental Protocol: Williamson Ether Synthesis^[9]

Materials:

- Hydroquinone
- (S)-2-chloropropanoic acid sodium salt
- Sodium hydroxide (NaOH)
- Sodium bisulfite (NaHSO₃)
- Deionized Water
- Sulfuric acid (H₂SO₄) or Hydrochloric acid (HCl)
- Standard reaction glassware (round-bottom flask, condenser, etc.)
- Magnetic stirrer and heating mantle

- pH meter or pH paper

Procedure:

- Vessel Preparation: In a multi-neck round-bottom flask equipped with a magnetic stirrer, thermometer, and reflux condenser, charge hydroquinone and a small quantity of sodium bisulfite into an aqueous solution of sodium hydroxide.
 - Scientist's Note: Sodium bisulfite is added as an antioxidant to prevent the oxidation of hydroquinone under the basic and heated reaction conditions, which would otherwise lead to colored impurities.
- Phenoxide Formation: Stir the mixture under a nitrogen atmosphere and heat to approximately 65°C to ensure complete dissolution and formation of the sodium phenoxide salt.
- Nucleophilic Substitution: Prepare an aqueous solution of (S)-2-chloropropanoic acid sodium salt. Add this solution dropwise to the reaction flask while maintaining the temperature at 65°C.
- Reaction Monitoring: Maintain the reaction mixture at 65°C for 4 hours with continuous stirring. The reaction progress can be monitored by techniques such as HPLC by observing the disappearance of the starting materials.
- Work-up and Isolation: After 4 hours, cool the reaction mixture to room temperature.
- Acidification: Slowly and carefully acidify the mixture to a pH of approximately 2-3 using concentrated H₂SO₄ or HCl. This step protonates the carboxylate to form the final carboxylic acid product and also protonates any unreacted phenoxide.
 - Causality: The product is insoluble in acidic aqueous media. This pH adjustment is the critical step for precipitating the desired compound out of the solution.
- Precipitation and Filtration: The product, **2-(4-hydroxyphenoxy)propanoic acid**, will precipitate as a solid. Cool the slurry in an ice bath to maximize yield.

- Purification: Collect the solid product by vacuum filtration. Wash the filter cake thoroughly with cold deionized water to remove inorganic salts and other water-soluble impurities.
- Drying: Dry the purified product under vacuum at 50-60°C to a constant weight. The expected yield is approximately 85%.^[8]

Synthesis Workflow Diagram



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Caption: Key steps in the synthesis of **2-(4-hydroxyphenoxy)propanoic acid**.

Applications and Biological Mode of Action

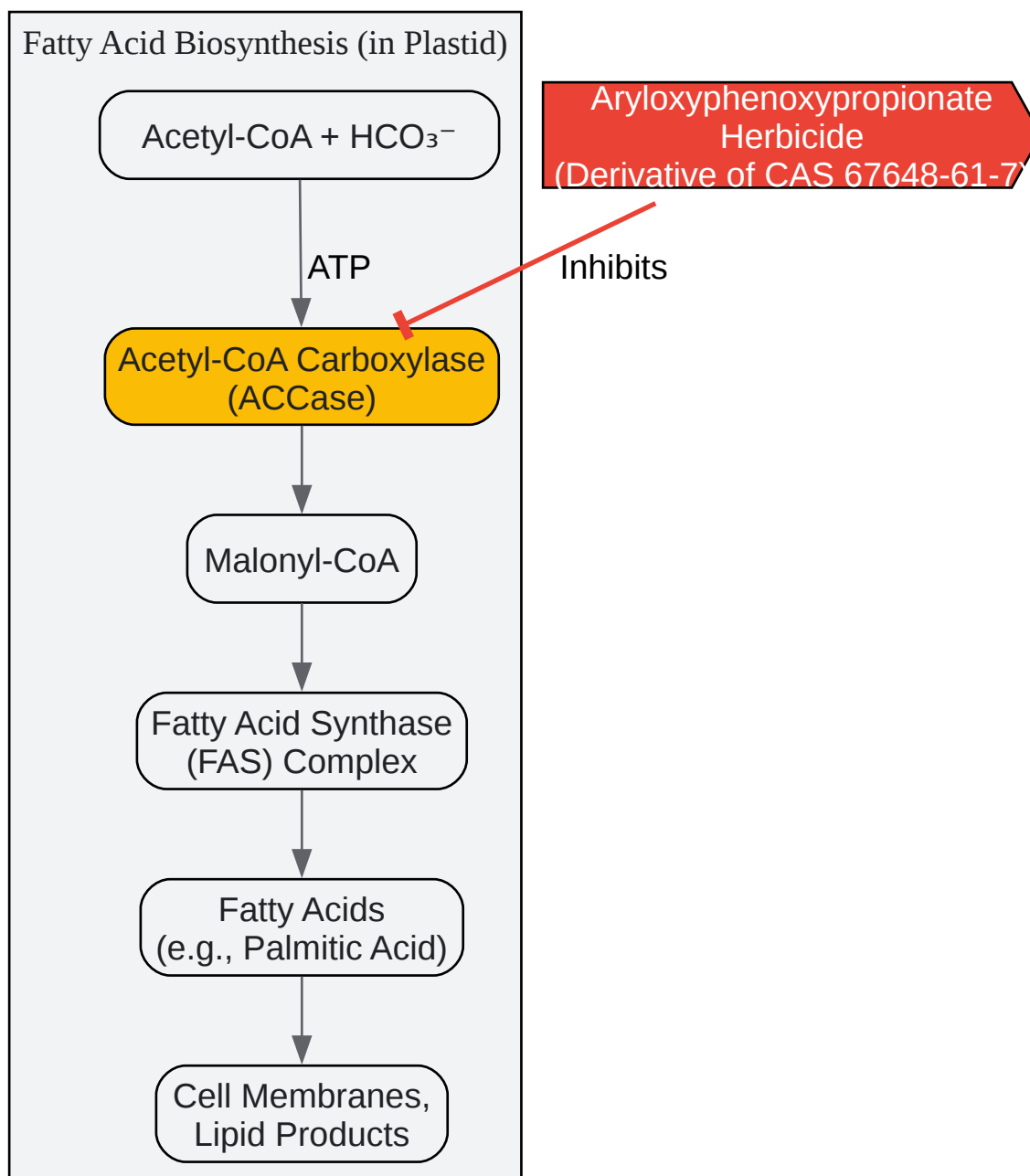
While primarily an intermediate, the compound's structure is the foundation for significant biological activity, especially in the agrochemical sector.

Agrochemicals: A Herbicide Precursor

Derivatives of **2-(4-hydroxyphenoxy)propanoic acid** are potent and selective post-emergence herbicides that control grass weeds in broadleaf crops.^[1] They belong to the "FOPs" chemical family, a class of acetyl-CoA carboxylase (ACCase) inhibitors.^[2]

Mechanism of Action: ACCase is a biotin-dependent enzyme that catalyzes the first committed step in de novo fatty acid biosynthesis: the ATP-dependent carboxylation of acetyl-CoA to form malonyl-CoA.^{[1][10]} This reaction is fundamental for the production of lipids, which are essential for building cell membranes and for energy storage. By inhibiting ACCase in the chloroplasts of susceptible grass species, these herbicides halt lipid synthesis.^[2] This leads to a rapid cessation of growth at the meristematic tissues (growing points), followed by chlorosis and necrosis, ultimately resulting in plant death.^[11] The selectivity for grasses over broadleaf plants is due to structural differences in the target ACCase enzyme between the two plant types.^[11]

ACCase Inhibition Pathway Diagram



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Caption: Inhibition of ACCase disrupts the fatty acid biosynthesis pathway.

Coordination Chemistry and Pharmaceutical Research

The presence of both a carboxylic acid and a phenolic hydroxyl group makes **2-(4-hydroxyphenoxy)propanoic acid** an effective bidentate ligand for coordinating with metal ions. It has been used to prepare triorganotin(IV) and Co(II) complexes. Such complexes are being investigated for potential biomedical applications, including as antimicrobial or antitumor agents, and for their catalytic activity in organic reactions like the aldol reaction. Furthermore, derivatives have been explored as potential agonists for G protein-coupled receptor 40, a target for treating type 2 diabetes.

Analytical Methodologies

Accurate quantification of **2-(4-hydroxyphenoxy)propanoic acid** and its derivatives is crucial for pharmacokinetic studies, environmental monitoring, and quality control. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the gold standard for this analysis due to its high sensitivity and selectivity.

Experimental Protocol: LC-MS/MS Quantification in Aqueous Samples

This protocol is a representative method synthesized from standard practices for analyzing acidic herbicides in water.[\[12\]](#)[\[13\]](#)[\[14\]](#)

1. Sample Preparation (Direct Injection):

- For clean matrices like drinking water, direct injection is often possible, leveraging the sensitivity of modern mass spectrometers.[\[12\]](#)[\[13\]](#)
- Collect 1 mL of the aqueous sample into an autosampler vial.
- Fortify with an isotopic internal standard (e.g., **2-(4-hydroxyphenoxy)propanoic acid-d₄**) to a final concentration of 100 ng/L. The internal standard corrects for matrix effects and variations in instrument response.
- Vortex briefly to mix.

2. LC-MS/MS System and Conditions:

- LC System: UPLC/UHPLC system (e.g., Waters ACQUITY UPLC I-Class).[\[13\]](#)

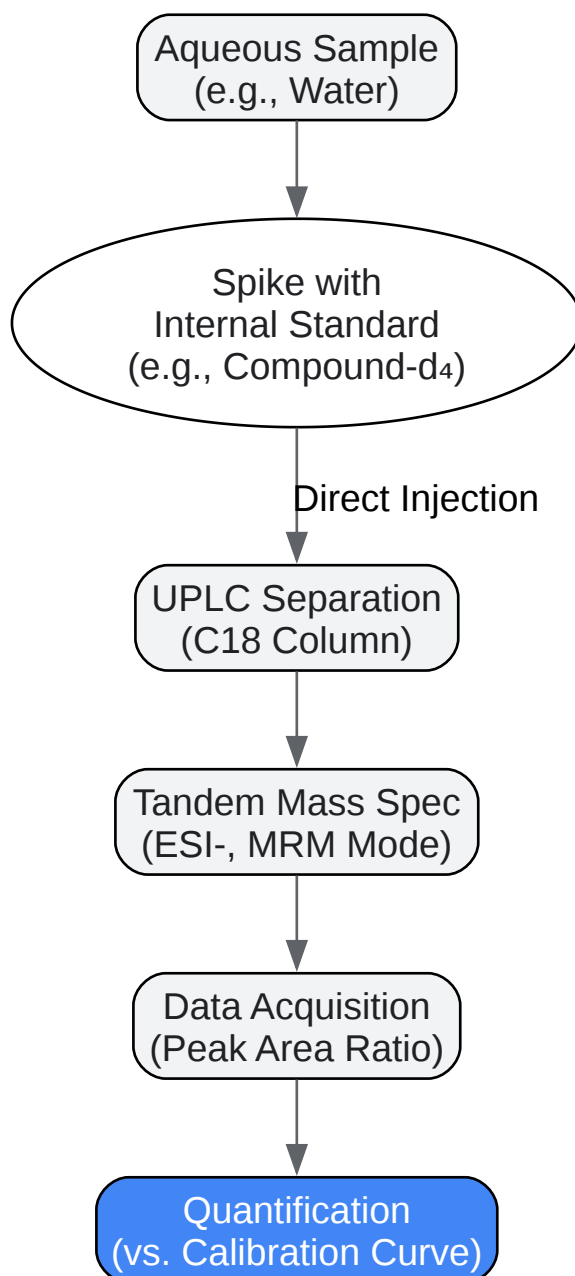
- Column: Reversed-phase C18 column (e.g., ACQUITY UPLC BEH C18, 2.1 x 100 mm, 1.7 μm).^[14]
- Mobile Phase A: Water with 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
 - Rationale: Formic acid is a volatile modifier that aids in the protonation of the analyte, promoting efficient positive or negative ion formation in the ESI source.
- Gradient: A typical gradient would be 5% B held for 0.5 min, ramped to 95% B over 4 min, held for 1 min, and returned to initial conditions.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 50-100 μL .^[13]
- Mass Spectrometer: Tandem quadrupole (e.g., Waters Xevo TQ-S).^[13]
- Ionization Mode: Electrospray Ionization, Negative Mode (ESI-).
 - Causality: The carboxylic acid is easily deprotonated to form a $[\text{M-H}]^-$ ion, making ESI- the most sensitive ionization mode for this class of compounds.
- MRM Transitions: Monitor at least two Multiple Reaction Monitoring (MRM) transitions for the analyte and one for the internal standard. For **2-(4-hydroxyphenoxy)propanoic acid** (m/z 181.05):
 - Quantifier: e.g., 181.05 > 137.05
 - Qualifier: e.g., 181.05 > 93.03

3. Data Analysis:

- Quantify the analyte using a calibration curve prepared in a matrix-matched blank (or pure solvent if matrix effects are negligible).

- The concentration is calculated based on the ratio of the analyte peak area to the internal standard peak area.

Analytical Workflow Diagram



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Caption: High-level workflow for the quantitative analysis by LC-MS/MS.

Safety and Handling

As with any laboratory chemical, proper handling of **2-(4-hydroxyphenoxy)propanoic acid** is essential.

- GHS Hazard Classification: The compound is classified as causing skin irritation (H315), serious eye irritation/damage (H319/H318), and may cause respiratory irritation (H335).[\[15\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. When handling the solid powder, use a dust mask or work in a ventilated hood to avoid inhalation.
- Handling: Avoid creating dust. Ensure adequate ventilation. Keep away from incompatible materials such as strong oxidizing agents.
- First Aid: In case of skin contact, wash immediately with plenty of water. For eye contact, rinse cautiously with water for several minutes. If irritation persists, seek medical attention. If inhaled, move the person to fresh air.

Conclusion

2-(4-Hydroxyphenoxy)propanoic acid (CAS 67648-61-7) is a compound of significant industrial utility, primarily serving as a cornerstone for the synthesis of modern herbicides. Its well-defined synthesis via the Williamson ether reaction and the clear, potent biological mechanism of its derivatives make it a subject of continued importance. The detailed synthetic and analytical protocols provided herein serve as a validated starting point for researchers. As investigations into its utility in coordination chemistry and as a scaffold for pharmaceutical development continue, a foundational understanding of its properties and handling is more critical than ever for unlocking its full potential.

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